

An In-depth Technical Guide to Antibacterial Agent 187

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Compound of Interest

Compound Name: Antibacterial agent 187

Cat. No.: B12365231

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the origin, mechanism of action, and available data on **Antibacterial Agent 187**.

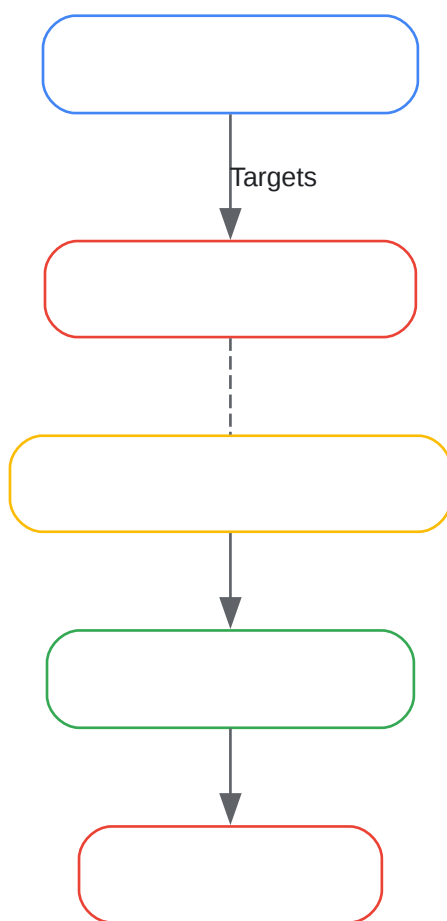
Origin and Nature

Antibacterial Agent 187, also known as IKE7, is a synthetically derived compound.[1][2][3][4][5][6] It is not of natural origin and therefore does not have a natural source. The molecule is a derivative containing imidazole and triazolacridone structural components.[1][2][3][4][5][6][7][8][9] It was specifically designed to target a key enzyme in fungi.[1][2][4][5][6][7][8][9]

Primary Activity and Mechanism of Action

Contrary to its name, the primary therapeutic activity of **Antibacterial Agent 187** is antifungal.[1][4][6][7][8] It exhibits potent activity against fungal pathogens, including strains that have developed resistance to common antifungal drugs like fluconazole.[1][2][4][6][7][8]

The mechanism of action involves the specific targeting and inhibition of yeast topoisomerase II.[1][2][3][4][5][6][7][8][9] Topoisomerase II is a critical enzyme responsible for managing DNA topology during replication, transcription, and chromosome segregation. By inhibiting this enzyme, **Antibacterial Agent 187** disrupts essential cellular processes, leading to fungal cell death.



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Mechanism of Action for **Antibacterial Agent 187**.

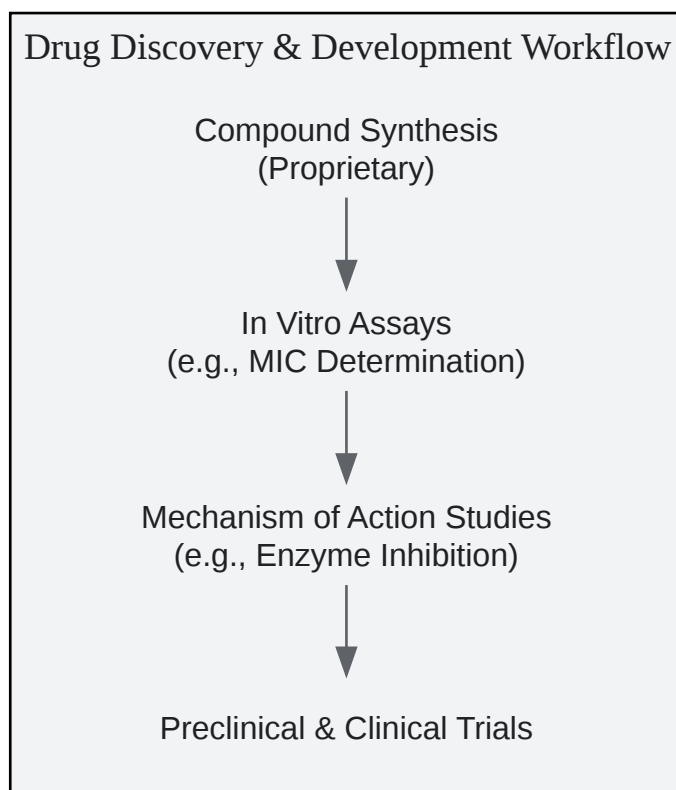
Quantitative Data: Antifungal Activity

The efficacy of **Antibacterial Agent 187** has been quantified through Minimum Inhibitory Concentration (MIC) values, particularly against fluconazole-resistant fungal strains.

Compound	Target Organism	MIC ($\mu\text{g/mL}$)	Reference
Antibacterial Agent 187 (IKE7)	Fluconazole-resistant fungi	32-64	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **Antibacterial Agent 187** and the specific assays used to determine its MIC values are not publicly available within the reviewed literature. These protocols are typically proprietary to the discovering and developing entities.



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General workflow for antibacterial agent development.

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